

Spectroscopic and Mechanistic Insights into Fupenzic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Fupenzic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data of **Fupenzic acid**, a pentacyclic triterpenoid with significant anti-inflammatory properties. The information is compiled from seminal and recent studies, offering a detailed resource for researchers in natural product chemistry, pharmacology, and drug development.

Introduction

Fupenzic acid, a diosphenol-type triterpene, was first isolated from the fruits of *Rubus chingii* Hu.[1][2][3][4] Its structure has been elucidated as 2,19 α -dihydroxy-3-oxo-urs-1,12-dien-28-oic acid.[1][2][3][4] This compound has garnered interest due to its potential therapeutic applications, particularly its anti-inflammatory effects. This guide presents its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data in a structured format, details the experimental protocols for its characterization, and illustrates its mechanism of action.

Spectroscopic Data

The structural elucidation of **Fupenzic acid** has been primarily achieved through NMR and MS techniques. The following tables summarize the key quantitative data.

NMR Spectroscopic Data

The ^1H and ^{13}C NMR spectral data are crucial for the structural confirmation of **Fupenzic acid**.

Table 1: ^1H NMR Spectroscopic Data of **Fupenzic Acid**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	7.10	s	
2-OH	6.50	s	
12	5.57	t	3.4
18	2.59	d	11.2
19	3.75	d	2.8
29	1.29	s	
30	0.96	d	
23	1.12	s	
24	1.10	s	
25	1.32	s	
26	0.83	s	
27	1.35	s	

Table 2: ^{13}C NMR Spectroscopic Data of **Fupenzic Acid**

Position	Chemical Shift (δ , ppm)	Position	Chemical Shift (δ , ppm)
1	143.9	16	24.3
2	143.5	17	48.0
3	200.5	18	53.6
4	48.1	19	73.2
5	55.7	20	42.1
6	20.0	21	26.5
7	32.5	22	37.0
8	40.8	23	27.2
9	48.0	24	21.7
10	38.8	25	19.3
11	24.0	26	17.0
12	128.5	27	24.6
13	139.0	28	181.1
14	43.1	29	27.0
15	28.9	30	17.2

Mass Spectrometry (MS) Data

High-resolution mass spectrometry confirms the molecular formula and provides insights into the fragmentation pattern of **Fupenzic acid**.

Table 3: Mass Spectrometry Data of **Fupenzic Acid**

Technique	Ion Mode	Observed m/z	Molecular Formula
EIMS	Positive	484 [M] ⁺	C ₃₀ H ₄₄ O ₅
HREIMS	Positive	484.3188	C ₃₀ H ₄₄ O ₅

Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Fupenzic acid**.

Isolation of Fupenzic Acid

Fupenzic acid is typically isolated from the fruits of *Rubus chingii*. The general procedure involves:

- **Extraction:** The air-dried and powdered fruits are extracted with methanol (MeOH) at room temperature.
- **Fractionation:** The concentrated MeOH extract is suspended in water and partitioned successively with petroleum ether, ethyl acetate (EtOAc), and n-butanol (n-BuOH).
- **Chromatography:** The EtOAc-soluble fraction, which is rich in triterpenoids, is subjected to repeated column chromatography on silica gel, MCI gel, and Sephadex LH-20.
- **Purification:** Final purification is achieved by semi-preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Fupenzic acid**.

NMR Spectroscopy

NMR spectra are recorded on a spectrometer, typically operating at 400 or 500 MHz for ¹H and 100 or 125 MHz for ¹³C.

- **Sample Preparation:** Samples are dissolved in deuterated chloroform (CDCl₃) or deuterated methanol (CD₃OD).
- **Internal Standard:** Tetramethylsilane (TMS) is used as an internal standard.

- **Data Acquisition:** Chemical shifts are reported in parts per million (ppm) relative to TMS. Standard pulse sequences are used to acquire ^1H , ^{13}C , DEPT, COSY, HSQC, and HMBC spectra for complete structural assignment.

Mass Spectrometry

Mass spectral data are obtained using an electron ionization mass spectrometer (EIMS) for initial molecular weight determination and a high-resolution electron ionization mass spectrometer (HREIMS) for accurate mass measurement and molecular formula confirmation.

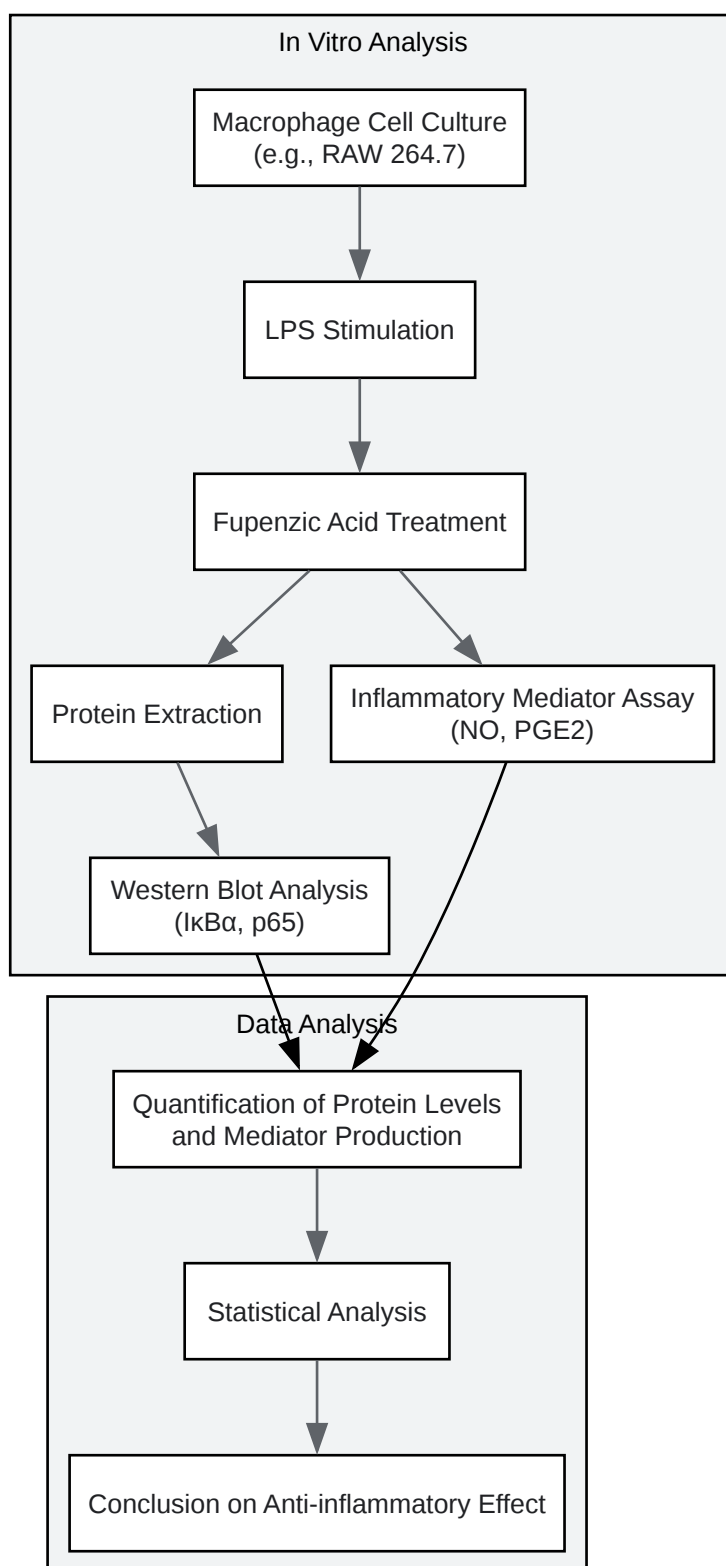
- **Ionization Mode:** Electron Ionization (EI) is commonly used.
- **Analysis:** The molecular ion peak $[\text{M}]^+$ is observed to determine the molecular weight. High-resolution analysis provides the exact mass, which is used to deduce the elemental composition.

Biological Activity and Signaling Pathway

Recent studies have highlighted the anti-inflammatory properties of **Fupenzic acid**.^{[5][6]} It has been shown to suppress the production of inflammatory mediators such as nitric oxide synthase (NOS-2) and cyclooxygenase-2 (COX-2) by inhibiting the NF- κ B signaling pathway.^{[5][6]}

Experimental Workflow for Assessing Anti-inflammatory Activity

The following diagram illustrates a typical workflow to investigate the anti-inflammatory effects of **Fupenzic acid**.

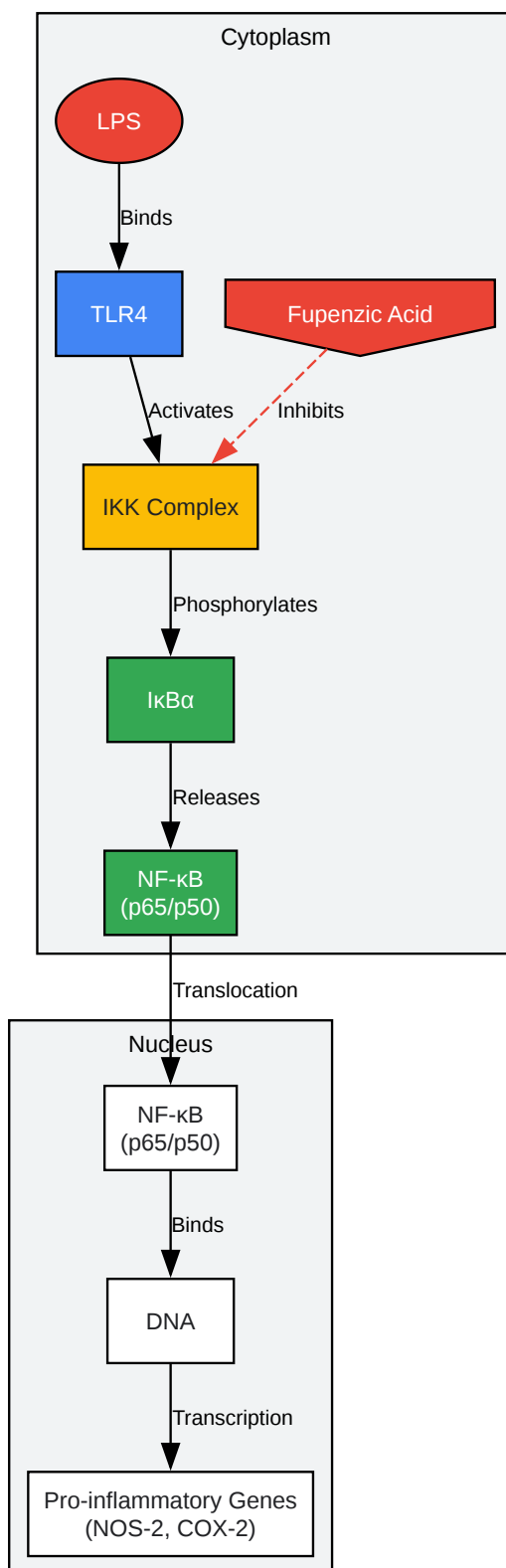


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Workflow for in vitro anti-inflammatory assessment.

NF- κ B Signaling Pathway Inhibition by Fupenzic Acid

Fupenzic acid exerts its anti-inflammatory effect by targeting the canonical NF- κ B signaling pathway. The diagram below illustrates the proposed mechanism.



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Inhibition of the NF-κB signaling pathway by **Fupenzic acid**.

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- To cite this document: BenchChem. [Spectroscopic and Mechanistic Insights into Fupenzic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180440#spectroscopic-data-of-fupenzic-acid-nmr-ms]

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